

Strategic Sourcing & Synthesis Guide: Ethynylcyclobutane

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Compound of Interest

Compound Name: Ethynylcyclobutane

CAS No.: 50786-62-4

Cat. No.: B3031559

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CAS: 50786-62-4 | Formula: C_6H_8 | MW: 80.13 g/mol [\[1\]](#)[\[2\]](#)

Executive Summary

Ethynylcyclobutane is a high-value, structurally rigid building block used in medicinal chemistry to introduce conformational restriction without adding excessive lipophilicity.[\[1\]](#)[\[2\]](#) Despite its utility as a bioisostere for linear alkyl chains or phenyl rings, it suffers from chronic commercial scarcity.[\[1\]](#)[\[2\]](#)

While listed by aggregators, "on-the-shelf" stock is rare.[\[1\]](#)[\[2\]](#) When available, costs frequently exceed €1,000 per gram, positioning it as a "Make" rather than "Buy" candidate for most research programs.[\[1\]](#)[\[2\]](#) This guide provides a validated synthesis protocol to bypass supply chain bottlenecks and outlines critical handling procedures for this volatile hydrocarbon.[\[1\]](#)[\[2\]](#)

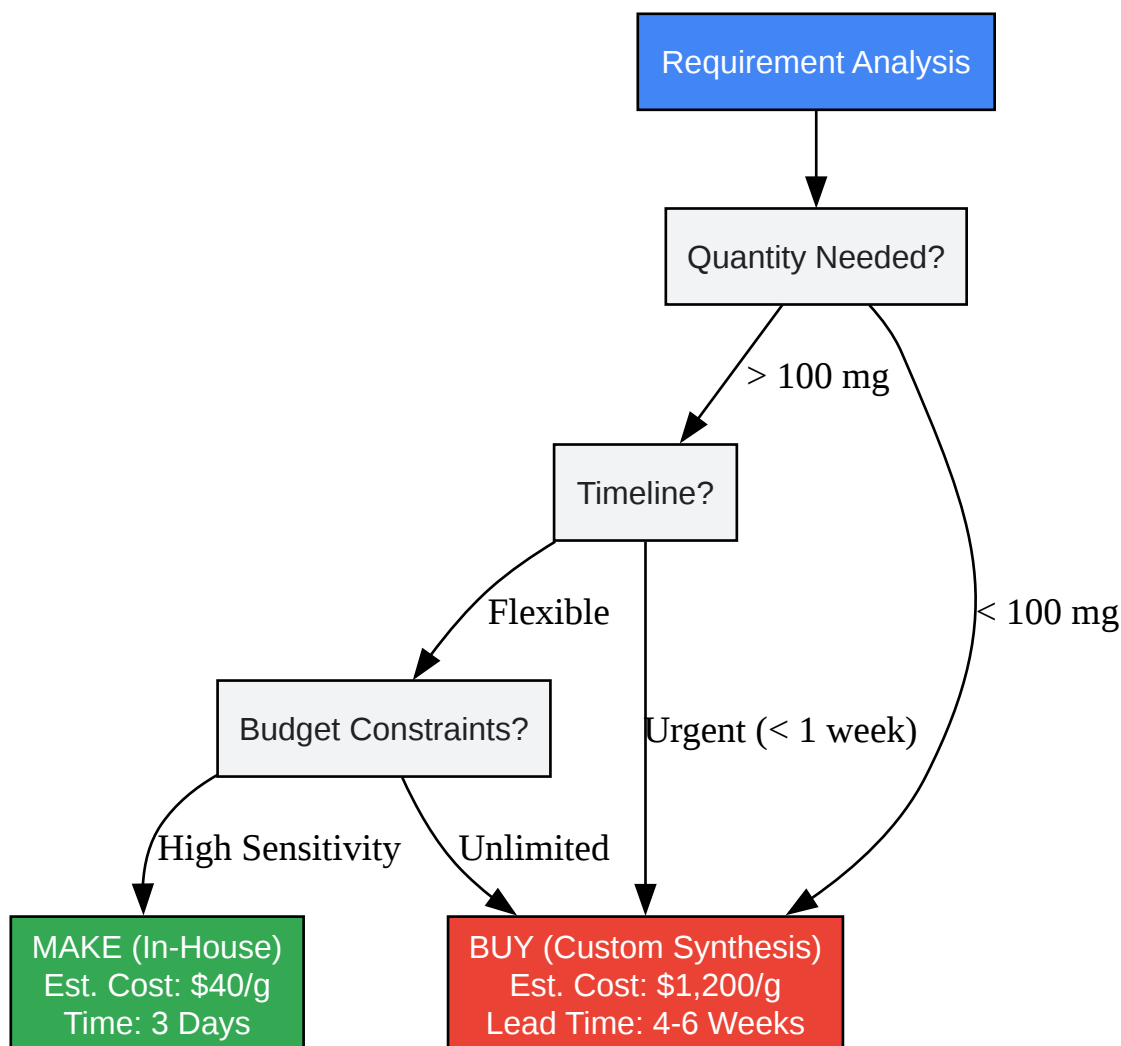
Commercial Landscape & Sourcing Strategy

Market Status[\[1\]](#)[\[2\]](#)

- Availability: Low.[1][2] Most listings are "Ghost Inventory" (lead times >4 weeks, indicating on-demand synthesis).[1][2]
- Primary Suppliers: Apollo Scientific, CymitQuimica (often re-sellers).[1][2]
- Cost Analysis: Prohibitive for scale-up (>1g).
- Purity Concerns: Commercial samples often contain polymerization inhibitors that may interfere with sensitive metal-catalyzed couplings (e.g., Sonogashira).[1][2]

Decision Matrix: Make vs. Buy

Use the following logic to determine your sourcing path:



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Figure 1: Sourcing decision tree. Due to high commercial markups, in-house synthesis is recommended for any quantity exceeding 100 mg.[1]

Technical Profile & Handling

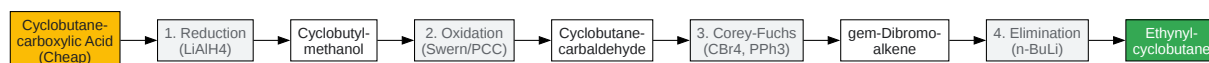
Critical Warning: **Ethynylcyclobutane** is a volatile liquid (BP ~66°C).[1][2] Standard rotary evaporation protocols will result in significant product loss.[1][2]

Property	Value	Operational Note
Boiling Point	66.4°C (760 mmHg)	Do not evaporate solvents < 100 mbar at RT.[1][2]
Density	0.85 g/cm ³	Less dense than water; floats during extraction.[1][2]
Flash Point	< 23°C (Est.)	Highly Flammable.[1][2] Store in explosion-proof fridge.
Stability	Polymerization Risk	Store neat at -20°C. Dilute in solvent for long-term storage. [1][2]

Synthesis Protocol (The "Make" Option)

Since commercial sourcing is inefficient, the Corey-Fuchs Homologation starting from cheap cyclobutanecarboxylic acid is the industry-standard route.[1][2] It is robust, scalable, and avoids the ring-strain issues associated with cyclizing linear precursors.[1][2]

Reaction Pathway



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Figure 2: Four-step synthesis route from cyclobutanecarboxylic acid. The final elimination step yields the target terminal alkyne.^{[1][2]}

Detailed Methodology

Target Scale: 10 mmol (approx. 0.8 g final product)

Step 1 & 2: Preparation of Cyclobutanecarbaldehyde

Note: This intermediate is commercially available but volatile.^{[1][2]} Fresh preparation is recommended.

- Reduction: Treat cyclobutanecarboxylic acid (1.0 g, 10 mmol) with LiAlH_4 (1.2 equiv) in THF at 0°C. Quench with Fieser method.
- Oxidation: Subject the crude alcohol to Swern oxidation (Oxalyl chloride/DMSO) at -78°C.
- Purification: Distill carefully or use crude immediately due to volatility.^{[1][2]}

Step 3: Formation of gem-Dibromoalkene^{[1][2]}

- Reagents: CBr_4 (1.5 equiv), PPh_3 (3.0 equiv), Zn dust (1.5 equiv - optional but improves yield).
- Solvent: Dichloromethane (DCM), anhydrous.^{[1][2]}
- Procedure:
 - Dissolve PPh_3 in DCM at 0°C. Add CBr_4 and stir for 20 mins (solution turns yellow/orange).
 - Add cyclobutanecarbaldehyde (1.0 equiv) dropwise.^{[1][2]}
 - Stir at RT for 2-4 hours.
 - Precipitate POPh_3 by adding cold hexanes; filter.^{[1][2][3]}
 - Concentrate filtrate and purify via silica flash chromatography (100% Hexanes).^{[1][2]}

Step 4: Lithium-Halogen Exchange to Alkyne[1][2]

- Reagents: n-Butyllithium (2.2 equiv, 2.5M in hexanes).[1][2]
- Solvent: THF, anhydrous, -78°C.
- Procedure:
 - Cool gem-dibromoalkene solution to -78°C.[1][2]
 - Add n-BuLi dropwise over 15 mins. (First eq. performs Li-Br exchange; second eq. effects elimination).
 - Stir 1h at -78°C, then warm to 0°C for 30 mins.
 - Quench: Add Saturated NH₄Cl solution.
- Isolation (CRITICAL):
 - Extract with Pentane (low BP allows easier removal).[1][2]
 - Dry over MgSO₄. [1][2][3]
 - Do NOT use a Rotavap. Distill the pentane off using a short-path distillation head at atmospheric pressure.[1][2] The product (BP 66°C) will remain in the pot if bath temp is carefully controlled (40-45°C), or co-distill if using as a solution.[1][2]

Applications in Drug Discovery

Ethynylcyclobutane serves as a rigid bioisostere.[1][2]

- Linker Rigidification: Replacing a propargyl or propyl chain with **ethynylcyclobutane** restricts conformational freedom, potentially reducing entropic penalty upon binding to a target protein.[1][2]
- Click Chemistry: The terminal alkyne is a prime handle for CuAAC (Copper-Catalyzed Azide-Alkyne Cycloaddition) to generate triazole libraries.[1][2]

- Metabolic Stability: The cyclobutane ring is generally more metabolically stable than linear alkyl chains, resisting P450 oxidation at the alpha-position due to steric bulk and ring strain. [\[1\]](#)[\[2\]](#)

References

- Corey-Fuchs Reaction Mechanism & Protocol
 - Corey, E. J.; Fuchs, P. L. [\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) "A Synthetic Method for Formyl → Ethynyl Conversion." Tetrahedron Letters, 1972, 13(36), 3769–3772. [\[1\]](#)[\[2\]](#) [Link](#)[\[1\]](#)[\[2\]](#)
- Cyclobutane Derivatives in Medicinal Chemistry
 - M. C. [\[1\]](#)[\[2\]](#) Kimber et al. "Cyclobutane in Drug Discovery." [\[1\]](#)[\[2\]](#) Journal of Medicinal Chemistry, 2015. (General reference for scaffold utility).
- Commercial Availability Data
 - Aggregated from CymitQuimica and Apollo Scientific catalog data (accessed Jan 2026). [\[1\]](#)[\[2\]](#) [Link](#)
- Safety & Physical Properties
 - PubChem Compound Summary for **Ethynylcyclobutane** (CID 142749). [\[1\]](#)[\[2\]](#) [Link](#)

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Sources

- 1. Cyclohexane, 1-chloro-1-ethynyl- | C₈H₁₁Cl | CID 201548 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. 6-Chloro-1-hexyne | C₆H₉Cl | CID 272001 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 3. Corey-Fuchs Homologation | NROChemistry [\[nrochemistry.com\]](https://nrochemistry.com)

- [4. Corey-Fuchs Reaction | TCI EUROPE N.V. \[tcichemicals.com\]](#)
- [5. d-nb.info \[d-nb.info\]](#)
- [6. Corey–Fuchs reaction - Wikipedia \[en.wikipedia.org\]](#)
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